Application Notes and Protocols: PET Imaging of Glutaminyl Cyclase Activity in the Brain

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Compound of Interest		
Compound Name:	*Glutaminyl Cyclase Inhibitor 5*	
Cat. No.:	*B12399715*	*Get Quote*

Audience: Researchers, scientists, and drug development professionals.

Introduction: Glutaminyl cyclase (QC) is an enzyme that catalyzes the post-translational modification of N-terminal glutamate residues into pyroglutamate (pGlu).[1][2] This process has gained significant attention in the context of neurodegenerative diseases, particularly Alzheimer's disease (AD). In AD, QC modifies truncated amyloid-β (Abeta) peptides, leading to the formation of pGlu-Abeta (Abeta-pE3).[1][3] These modified peptides are more prone to aggregation, more resistant to degradation, and exhibit increased neurotoxicity, acting as seeds for amyloid plaque formation.[3][4] The expression and activity of QC are upregulated in the brains of AD patients, correlating with the pGlu-Abeta burden.[1][5] Consequently, QC represents a key therapeutic and diagnostic target. Positron Emission Tomography (PET) imaging using specific radiotracers allows for the non-invasive in vivo quantification and visualization of QC activity in the brain, offering a powerful tool for understanding AD pathophysiology, diagnosing the disease, and evaluating the efficacy of QC-inhibiting drugs.[3][6][7]

Signaling Pathway of Glutaminyl Cyclase in Alzheimer's Disease

The following diagram illustrates the pathological role of Glutaminyl Cyclase in the amyloid cascade of Alzheimer's disease.

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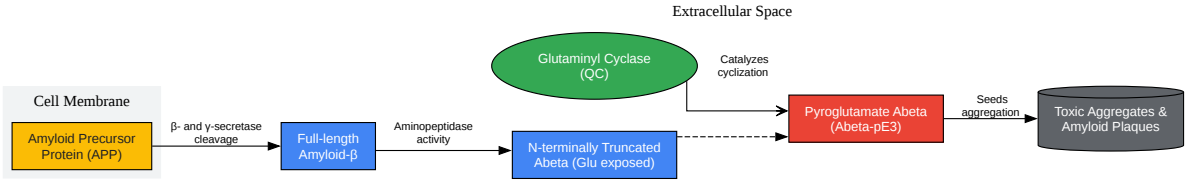

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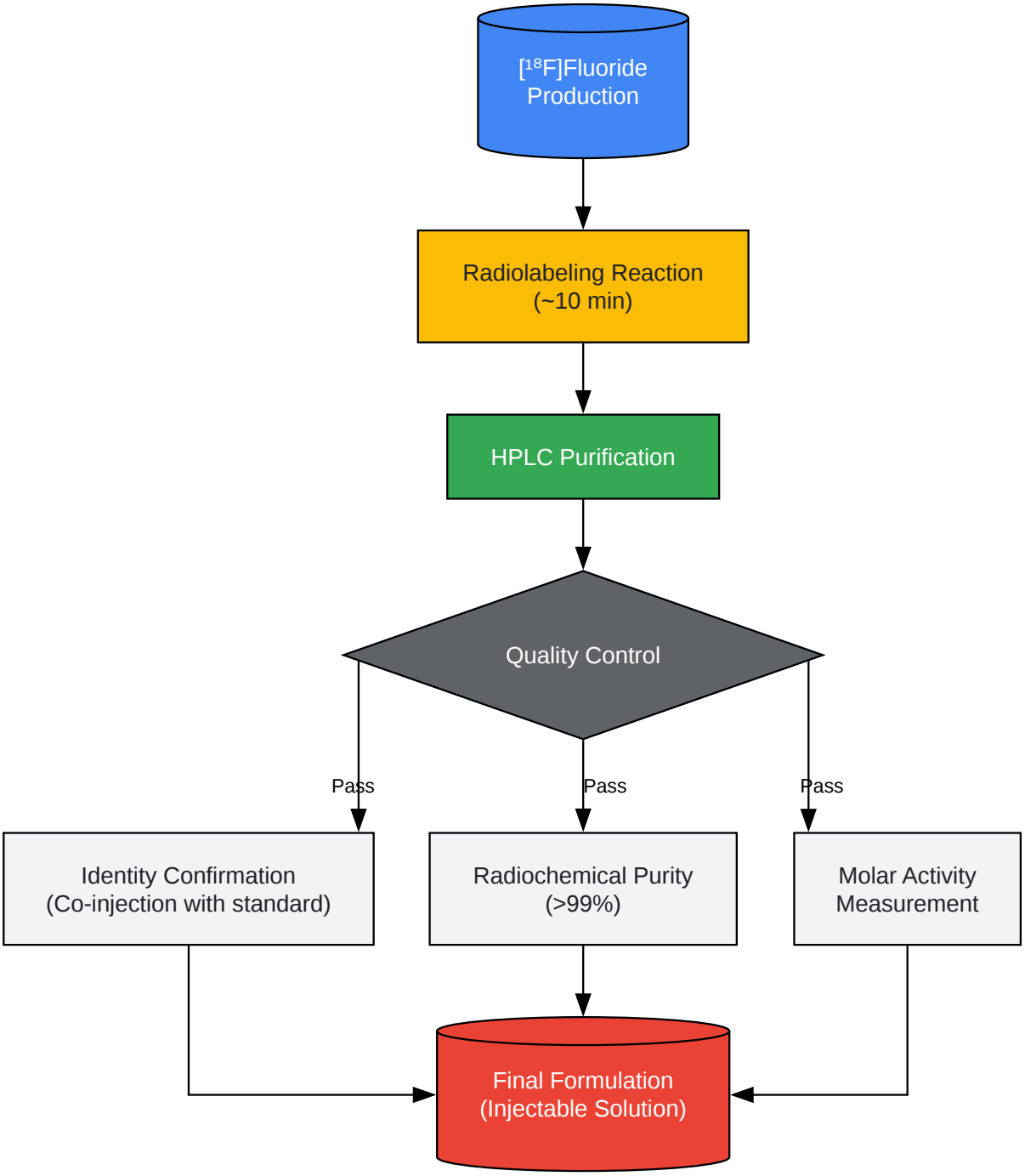
Workflow for [^{18}F]PB0822 Synthesis and QC



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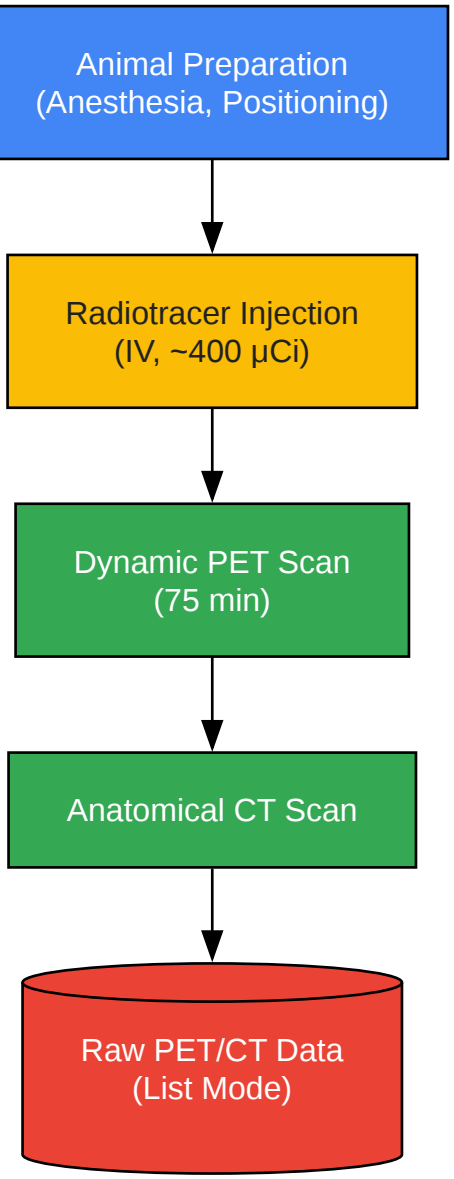
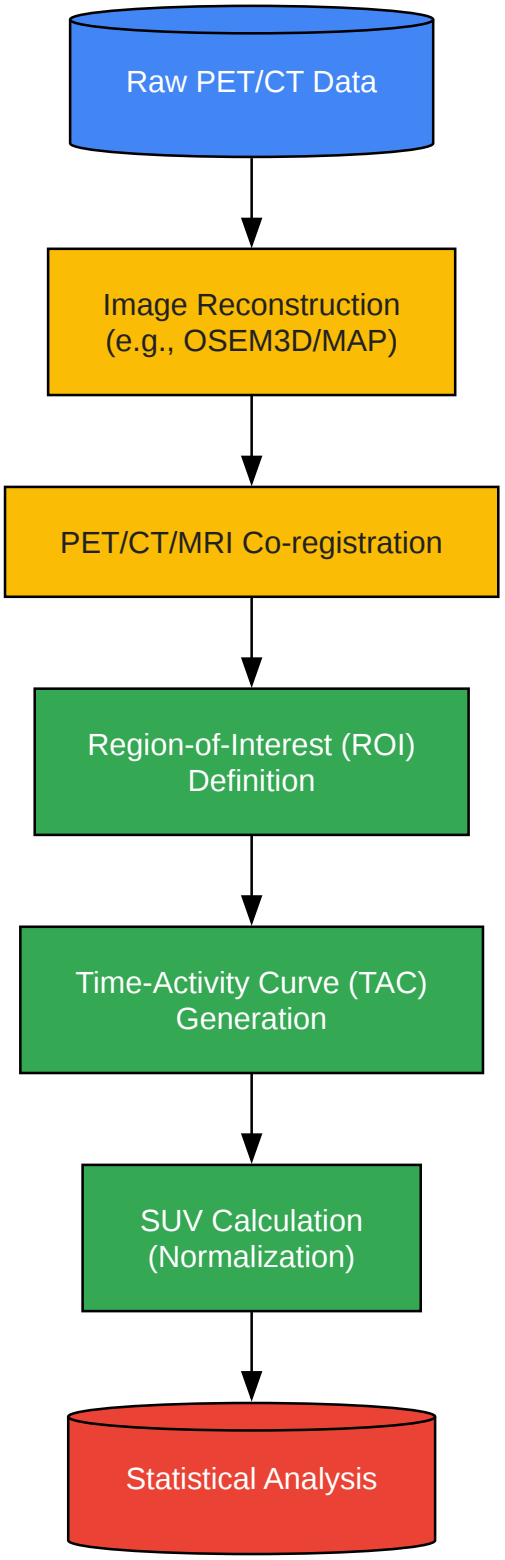
Workflow for Preclinical PET/CT Imaging



Workflow for PET Data Analysis



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